

Analytical methods for 1-(2,3-Dichlorophenyl)piperazine 1-Oxide detection

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Compound of Interest

Compound Name: 1-(2,3-Dichlorophenyl)piperazine
1-Oxide
Cat. No.: B13839167

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An Application Note and Comprehensive Protocols for the Detection of **1-(2,3-Dichlorophenyl)piperazine 1-Oxide**

Abstract

This document provides a detailed guide for the development and validation of analytical methods for the detection and quantification of **1-(2,3-Dichlorophenyl)piperazine 1-Oxide** (DCPP-1-Oxide). As a putative metabolite of 1-(2,3-Dichlorophenyl)piperazine (DCPP), which is itself a key metabolite of the atypical antipsychotic aripiprazole, the analysis of DCPP-1-Oxide is critical for comprehensive drug metabolism, pharmacokinetic (DMPK), and impurity profiling studies.^{[1][2][3]} Due to the limited availability of direct, published methods for DCPP-1-Oxide, this guide synthesizes field-proven insights from the analysis of parent arylpiperazines and analogous N-oxide metabolites to provide robust, adaptable protocols for researchers, scientists, and drug development professionals. Methodologies for High-Performance Liquid Chromatography with UV detection (HPLC-UV) and Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) are presented, alongside sample preparation strategies and a framework for method validation.

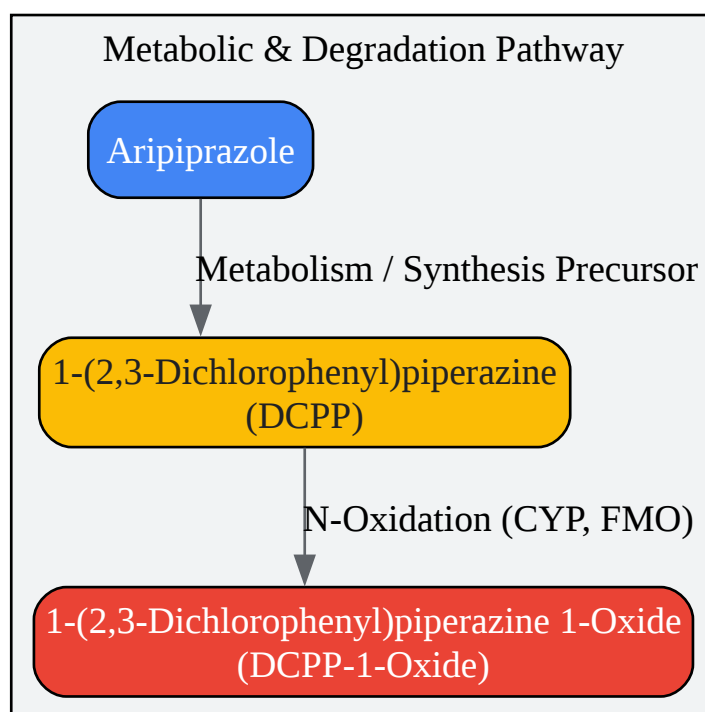
Introduction: The Scientific Rationale

1-(2,3-Dichlorophenyl)piperazine (DCPP) is a well-documented metabolite of the widely prescribed drug aripiprazole and is also used as a precursor in its synthesis.[1][3][4] The metabolism of xenobiotics, particularly those containing nitrogenous heterocyclic rings like piperazine, frequently involves N-oxidation reactions mediated by cytochrome P450 (CYP) and flavin-containing monooxygenase (FMO) enzyme systems.[5][6] The N-oxidation of the parent drug trazodone, another phenylpiperazine antidepressant, is a known metabolic pathway.[7] Furthermore, the N-oxide of aripiprazole, which contains the DCPP-1-Oxide moiety, has been identified as a potential degradation product and impurity.[8]

Therefore, it is highly probable that DCPP undergoes N-oxidation to form **1-(2,3-Dichlorophenyl)piperazine 1-Oxide**. The ability to detect and quantify this N-oxide is essential for:

- Complete Metabolic Profiling: Understanding the full biotransformation pathway of aripiprazole.
- Pharmacokinetic and Toxicological Assessment: Determining the exposure and potential biological activity of all major metabolites.
- Pharmaceutical Quality Control: Identifying and controlling process-related impurities and degradation products in the drug substance and formulated product.[8]

This guide provides the foundational methods to establish reliable analytical protocols for this specific compound.



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Figure 1: Postulated metabolic pathway leading to DCPP-1-Oxide.

Proposed Analytical Strategies and Physicochemical Considerations

The introduction of an N-oxide functional group significantly increases the polarity of DCPP. This change is the primary factor influencing the choice and design of analytical methods. The N-oxide is expected to be more water-soluble and less volatile than its parent compound, making liquid chromatography the superior analytical choice over gas chromatography.

High-Performance Liquid Chromatography (HPLC-UV)

Reverse-phase HPLC (RP-HPLC) is the recommended primary technique for the quantification of DCPP-1-Oxide, particularly in drug substance purity testing. The method developed for the parent compound, DCPP, serves as an excellent starting point.[9][10]

Causality Behind Experimental Choices:

- **Stationary Phase:** A C18 column is chosen for its versatility and proven performance with arylpiperazine compounds.^[9] The increased polarity of the N-oxide will result in earlier elution compared to DCPD on a C18 column, allowing for clear separation from the parent compound.
- **Mobile Phase:** A gradient elution using acetonitrile or methanol and a buffered aqueous phase (e.g., phosphate or formate buffer) is necessary. The gradient allows for the efficient elution of the polar N-oxide while also providing sufficient resolution from the less polar DCPD and other potential impurities. A slightly acidic pH (e.g., 3.0-4.5) is often beneficial for peak shape of amine-containing compounds.
- **Detection:** Phenylpiperazine compounds exhibit UV absorbance. A detection wavelength of 254 nm is a common starting point for related compounds and is likely to provide good sensitivity for DCPD-1-Oxide.^[10] A photodiode array (PDA) detector is highly recommended to assess peak purity and determine the optimal detection wavelength.

Protocol 2.1: RP-HPLC Method for the Analysis of DCPD-1-Oxide

1. Instrumentation and Consumables

- HPLC or UPLC system with a gradient pump, autosampler, and PDA detector.
- C18 reverse-phase column (e.g., 4.6 x 150 mm, 3.5 µm particle size).
- HPLC-grade acetonitrile, methanol, and water.
- Potassium phosphate monobasic and phosphoric acid (or formic acid).

2. Preparation of Solutions

- **Mobile Phase A (Aqueous):** Prepare a 20 mM potassium phosphate buffer. Adjust pH to 3.5 with phosphoric acid. Filter through a 0.45 µm membrane filter.
- **Mobile Phase B (Organic):** HPLC-grade acetonitrile.
- **Diluent:** Acetonitrile/Water (50:50, v/v).

- **Standard Solution:** Accurately weigh and dissolve DCPD-1-Oxide reference standard in diluent to a final concentration of ~0.1 mg/mL.
- **Sample Solution:** Prepare the sample in diluent to achieve a similar target concentration.

3. Chromatographic Conditions

Parameter	Recommended Setting	Rationale
Column	C18, 4.6 x 150 mm, 3.5 µm	Industry standard for robust separation of related compounds. [9]
Flow Rate	1.0 mL/min	Standard flow for a 4.6 mm ID column, providing good efficiency.
Column Temp.	30 °C	Enhances reproducibility of retention times. [10]
Injection Vol.	10 µL	A typical volume to balance sensitivity and peak shape.
Detection	PDA at 254 nm	Good starting wavelength for the dichlorophenyl moiety. [10]
Gradient Elution	0-2 min: 10% B	Holds at initial conditions to focus the analytes on the column head.
2-15 min: 10% to 70% B	The gradient separates the polar N-oxide from the parent DCPD.	
15-17 min: 70% to 90% B	Cleans the column of any highly non-polar impurities.	
17-20 min: Re-equilibration	Prepares the column for the next injection.	

4. Analysis and Calculations

- Inject the standard solution to determine the retention time and response factor.
- Inject the sample solution.
- Identify the DCP-1-Oxide peak by comparing retention times.
- Calculate purity using the area normalization method or quantify against the reference standard.

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

For high-sensitivity applications, such as analyzing biological samples (plasma, urine, microsomal incubations), LC-MS/MS is the method of choice.^{[5][11]} It offers unparalleled selectivity and low limits of detection.

Causality Behind Experimental Choices:

- Ionization: Electrospray Ionization (ESI) in positive mode is ideal for nitrogen-containing basic compounds like DCP-1-Oxide, as they readily accept a proton to form $[M+H]^+$ ions.
- Mass Analysis: The expected monoisotopic mass of neutral DCP-1-Oxide ($C_{10}H_{12}Cl_2N_2O$) is 246.0327 Da. The protonated molecule $[M+H]^+$ will have a mass-to-charge ratio (m/z) of approximately 247.0400. The characteristic isotopic pattern of two chlorine atoms ($[M+H]^+$, $[M+H+2]^+$, $[M+H+4]^+$) provides high confidence in identification.^[12]
- MRM Transitions: Multiple Reaction Monitoring (MRM) is used for quantification. This involves selecting the precursor ion (e.g., m/z 247.0) and monitoring specific, stable product ions generated by collision-induced dissociation (CID). Fragmentation would likely involve cleavage of the piperazine ring.

Protocol 2.2: LC-MS/MS Method Development for DCP-1-Oxide

1. Instrumentation

- UPLC system coupled to a triple quadrupole mass spectrometer with an ESI source.

2. Chromatographic Conditions

- Utilize a UPLC C18 column (e.g., 2.1 x 50 mm, 1.8 μ m) with a faster gradient than HPLC due to the higher efficiency of UPLC systems.
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Acetonitrile.
- A rapid gradient (e.g., 5% to 95% B in 3-5 minutes) is typically sufficient.

3. Mass Spectrometer Parameters (To be Optimized)

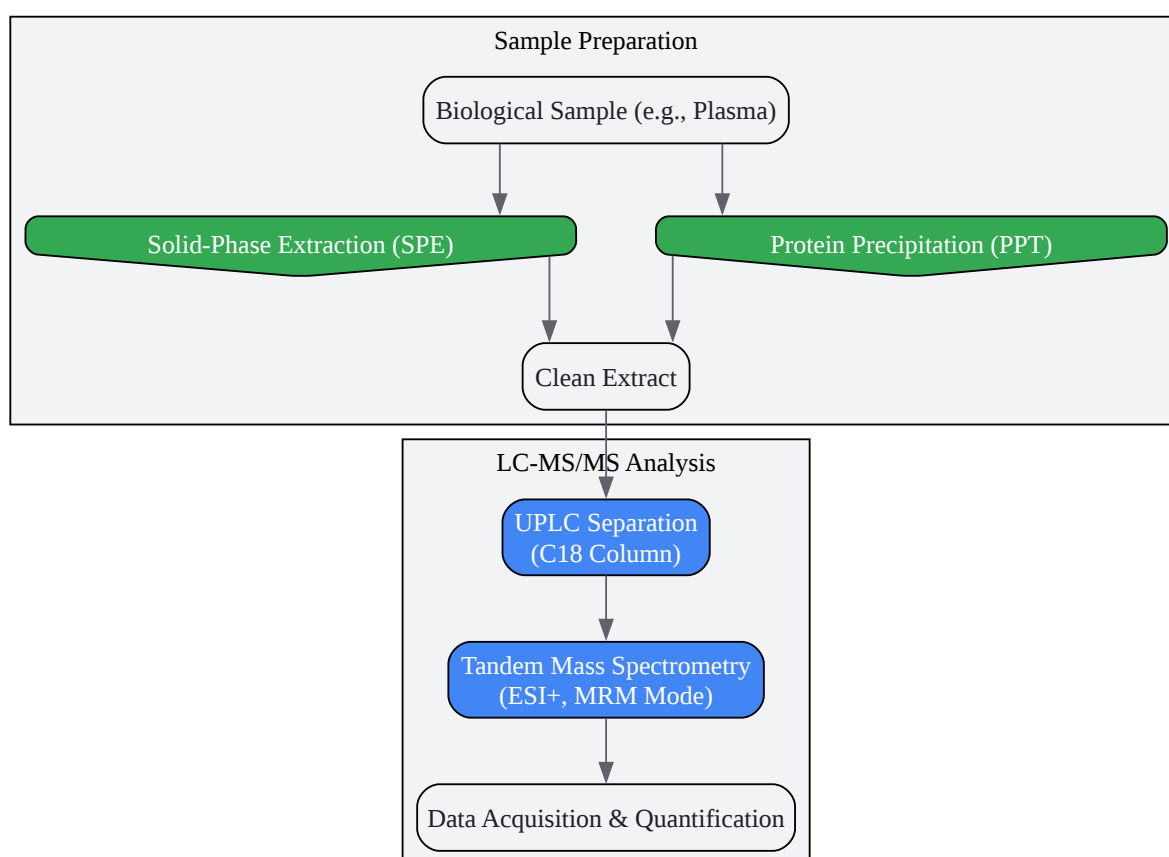
Parameter	Predicted Setting	Rationale
Ionization Mode	ESI Positive	Protonation of the piperazine nitrogen is highly favorable.
Precursor Ion $[M+H]^+$	m/z 247.0	Based on the molecular formula $C_{10}H_{12}Cl_2N_2O$.
Product Ions	To be determined empirically	Infuse a standard solution and perform a product ion scan to identify stable fragments for MRM.
Collision Energy	To be determined empirically	Optimize for maximum intensity of the chosen product ions.
Internal Standard	Deuterated analog (if available)	A stable-isotope labeled internal standard is the gold standard for correcting matrix effects. [11]

4. Sample Preparation (from Plasma)

- Protein Precipitation (PPT): A simple and fast method. Add 3 volumes of cold acetonitrile containing the internal standard to 1 volume of plasma. Vortex, then centrifuge at high speed

(e.g., 10,000 x g for 10 min).[5] Analyze the supernatant.

- Solid-Phase Extraction (SPE): Provides a cleaner extract. Use a C18 or mixed-mode cation exchange SPE cartridge. Condition the cartridge, load the sample, wash away interferences, and elute the analyte with an organic solvent like methanol.[13]



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Figure 2: General workflow for the bioanalysis of DCP-1-Oxide.

Method Validation Framework

Once a method is developed, it must be validated to ensure it is fit for its intended purpose. The validation should follow established guidelines, such as those from the International Council for Harmonisation (ICH).

Table 1: Summary of Validation Parameters and Acceptance Criteria

Parameter	Purpose	Typical Acceptance Criteria
Specificity/Selectivity	To ensure the method can assess the analyte unequivocally in the presence of other components (e.g., parent drug, other metabolites, matrix components).	No significant interfering peaks at the retention time of the analyte.
Linearity	To demonstrate a proportional relationship between analyte concentration and instrument response over a defined range.	Correlation coefficient (r^2) $\geq$ 0.99.
Accuracy	To determine the closeness of the measured value to the true value.	Recovery of 80-120% for bioanalysis, 98-102% for drug substance.
Precision	To measure the degree of scatter between a series of measurements (repeatability and intermediate precision).	Relative Standard Deviation (RSD) $\leq$ 15% for bioanalysis, $\leq$ 2% for drug substance.
Limit of Detection (LOD)	The lowest amount of analyte that can be detected but not necessarily quantitated.	Signal-to-Noise ratio (S/N) $\geq$ 3. [8] [14]
Limit of Quantification (LOQ)	The lowest amount of analyte that can be quantitatively determined with suitable precision and accuracy.	S/N $\geq$ 10; precision and accuracy criteria should be met. [8] [14] [15]
Robustness	To measure the method's capacity to remain unaffected by small, deliberate variations in method parameters.	No significant change in results when parameters (e.g., pH, column temp) are slightly varied. [14]

Conclusion

While direct analytical methods for **1-(2,3-Dichlorophenyl)piperazine 1-Oxide** are not prominently featured in existing literature, a robust analytical approach can be confidently developed. By leveraging established chromatographic principles and extrapolating from methods for the parent compound DCPD and other N-oxidized arylpiperazines, reliable and sensitive protocols can be established. The HPLC-UV method is well-suited for purity and quality control applications, while the LC-MS/MS method provides the high sensitivity required for metabolic and pharmacokinetic studies. The protocols and validation framework provided herein offer a comprehensive guide for researchers to successfully detect, quantify, and characterize this important potential metabolite.

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